

# An In-depth Technical Guide to P18 Anticancer Peptides

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the discovery, origin, and mechanisms of action of three distinct anticancer peptides referred to as P18. Each peptide possesses a unique origin and therapeutic approach, offering diverse possibilities for cancer therapy research and development. This document details their biological functions, summarizes key quantitative data, provides in-depth experimental protocols, and visualizes their molecular pathways and discovery workflows.

## P18 (Arhgdia-derived): A Novel Regulator of GTPase Signaling in Breast Cancer

The most recently characterized P18 peptide is a promising candidate for treating breast cancer and associated bone metastasis. Its discovery opens a new avenue for targeting cancer cell motility and survival.

### **Discovery and Origin**

P18, with the amino acid sequence TDYMVGSYGPR, was identified from a library of peptide fragments derived from the proteome of induced tumor-suppressing cells (iTSCs).[1] These iTSCs are engineered to secrete a variety of tumor-suppressing proteins. P18 is a fragment of Arhgdia (Rho GDP dissociation inhibitor alpha), a protein that regulates the activity of Rho GTPases.[1][2][3]

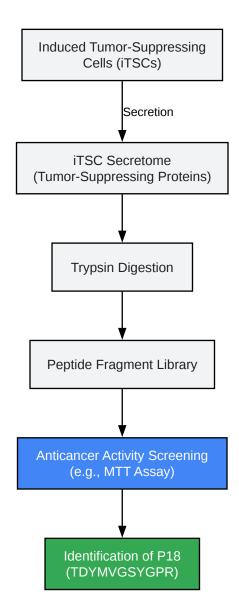




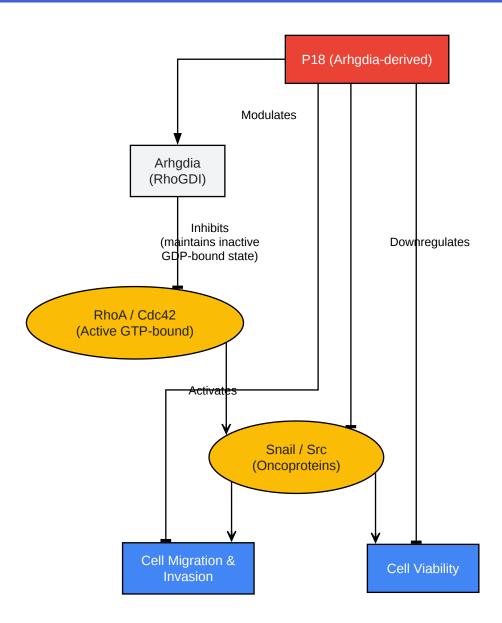


The workflow for the discovery of this P18 peptide is outlined below:

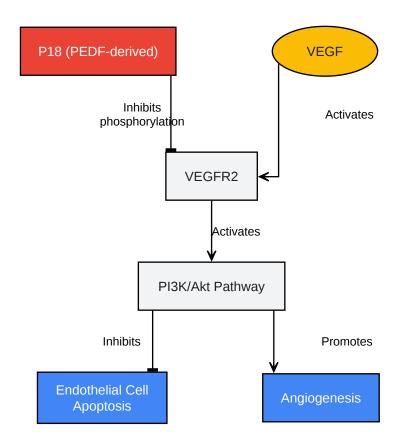












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